

Compound of Interest

Compound Name: 3-Chloro-2-cyanopyridine

Cat. No.: B015407

In the realms of medicinal chemistry and materials science, **3-chloro-2-cyanopyridine** stands as a versatile and crucial intermediate.^[1] Its unique ch

This guide provides researchers, scientists, and drug development professionals with a comprehensive understanding of the solubility profile of **3-chl**

Physicochemical Profile of 3-Chloro-2-cyanopyridine

A foundational understanding of the molecule's intrinsic properties is essential before delving into its solubility. **3-Chloro-2-cyanopyridine** is a white t

Property
Molecular Formula
Molar Mass
Appearance
Melting Point
Boiling Point
Polar Surface Area
Hydrogen Bond Acceptors
Hydrogen Bond Donors

Note: The variation in reported melting points may be attributable to different polymorphic forms or purity levels.

Theoretical Principles: Why "Like Dissolves Like" Matters

The adage "like dissolves like" is the guiding principle for predicting solubility.^{[5][6]} This refers to the compatibility of intermolecular forces between the

- **Polarity:** **3-Chloro-2-cyanopyridine** is a polar molecule. The nitrogen atom in the pyridine ring and the cyano group create a significant dipole moment.
- **Hydrogen Bonding:** The molecule lacks hydrogen bond donors but possesses two acceptor sites (the pyridine and nitrile nitrogen atoms).^[4] This allows it to form hydrogen bonds with protic solvents.
- **Van der Waals Forces:** In nonpolar solvents, such as hexane, the primary solute-solvent interactions are weaker London dispersion forces. Given the molecule's aromatic nature, these forces are still present but less dominant than in nonpolar solutes.

Based on these principles, we can anticipate a solubility profile where polar solvents are more effective than nonpolar ones.

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Applications in Drug Development and Synthesis

A clear understanding of **3-chloro-2-cyanopyridine**'s solubility is not an academic exercise; it is a practical

- Reaction Solvent Selection: Choosing a solvent in which reactants are soluble but the desired product may be
- Crystallization & Purification: Solubility data at different temperatures is critical for developing effecti
- Pharmaceutical Formulation: For drug candidates derived from this intermediate, solubility in various pharm

Safety and Handling

3-Chloro-2-cyanopyridine is a hazardous substance and must be handled with appropriate care.

- Hazards: The compound is harmful if swallowed, inhaled, or in contact with skin.[\[3\]](#)[\[9\]](#)[\[10\]](#) It can cause skir
- Handling: Always use in a well-ventilated area or fume hood. Wear appropriate personal protective equipment
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[9\]](#)[\[11\]](#)

Conclusion

3-Chloro-2-cyanopyridine is a polar organic compound whose solubility is governed by its ability to engage in

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